

Application Notes and Protocols for 8-Oxodecanoyl-CoA

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Compound of Interest

Compound Name: 8-Oxodecanoyl-CoA

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These application notes provide comprehensive guidance on the proper handling, storage, and utilization of **8-Oxodecanoyl-CoA**, a critical intermediate in fatty acid metabolism. Adherence to these protocols is essential to ensure the integrity and stability of the molecule for reliable experimental outcomes.

Introduction

8-Oxodecanoyl-CoA is a medium-chain acyl-coenzyme A (acyl-CoA) derivative that plays a role in fatty acid beta-oxidation. Its structure, featuring a ketone group at the eighth carbon, makes it a molecule of interest in studies of metabolic pathways and their dysregulation in various diseases. Proper handling and storage are paramount due to the inherent instability of the thioester bond in acyl-CoA molecules.

Physicochemical Properties and Storage

Understanding the properties of **8-Oxodecanoyl-CoA** is fundamental to its correct handling and storage.

Table 1: Physicochemical Properties of **8-Oxodecanoyl-CoA**

Property	Value
Molecular Formula	C ₃₁ H ₅₀ N ₇ O ₁₈ P ₃ S
Appearance	Solid
Solubility	Soluble in aqueous buffers and organic solvents such as methanol.
Storage Temperature	Long-term: -80°C; Short-term: -20°C

Storage Recommendations:

For optimal stability, **8-Oxodecanoyl-CoA** should be stored as a lyophilized powder at -80°C. [1] If it is necessary to prepare a stock solution, it should be aliquoted into single-use volumes to minimize freeze-thaw cycles, which can lead to degradation.[1][2] Aqueous solutions are not recommended for long-term storage.[3]

Stability Data

The stability of **8-Oxodecanoyl-CoA** is influenced by several factors, including temperature, pH, and repeated freeze-thaw cycles. While specific quantitative stability data for **8-Oxodecanoyl-CoA** is limited, data from studies on other acyl-CoAs can provide valuable guidance. The primary degradation pathway is the hydrolysis of the thioester bond.[1]

Table 2: General Stability of Acyl-CoAs under Various Conditions

Condition	Observation	Recommendation
Temperature	Degradation rate increases with temperature.	Store at -80°C for long-term stability. Keep on ice during handling.
pH	Susceptible to hydrolysis in alkaline or strongly acidic conditions.[1]	Maintain solutions at a slightly acidic to neutral pH (pH 6-7).
Freeze-Thaw Cycles	Repeated cycles accelerate degradation due to pH shifts and physical stress from ice crystal formation.[1][4][5]	Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles. Limit to a maximum of three cycles if unavoidable.[2]
Aqueous Solution	Unstable in aqueous solutions over time.	Prepare fresh solutions for each experiment. If short-term storage is necessary, store at -20°C for no longer than a few days.

Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling **8-Oxodecanoyl-CoA**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of the powder. Handle in a well-ventilated area. In case of contact with eyes or skin, rinse immediately with plenty of water.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Experimental Protocols

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **8-Oxodecanoyl-CoA**.

Materials:

- **8-Oxodecanoyl-CoA** (lyophilized powder)
- Nuclease-free water, chilled to 4°C
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Ice bucket

Procedure:

- **Equilibration:** Allow the vial of **8-Oxodecanoyl-CoA** to equilibrate to room temperature in a desiccator before opening to prevent condensation.
- **Weighing:** Quickly and carefully weigh the desired amount of **8-Oxodecanoyl-CoA** powder in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of chilled, nuclease-free water to the tube.
- **Mixing:** Gently vortex the tube until the powder is completely dissolved. Keep the tube on ice.
- **Aliquoting:** Immediately aliquot the stock solution into single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Quantification of 8-Oxodecanoyl-CoA by LC-MS/MS

This protocol provides a general framework for the analysis of **8-Oxodecanoyl-CoA** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[1][6]}

Sample Preparation (from cultured cells):^[6]

- Wash cells with ice-cold phosphate-buffered saline (PBS).

- Add 2 mL of methanol and an appropriate internal standard (e.g., a C17 acyl-CoA) and incubate at -80°C for 15 minutes.
- Scrape the cell lysate and centrifuge at 15,000 x g for 5 minutes at 4°C.
- Transfer the supernatant to a glass tube, add 1 mL of acetonitrile, and evaporate to dryness in a vacuum concentrator.
- Reconstitute the sample in 150 µL of methanol, vortex, and centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions:

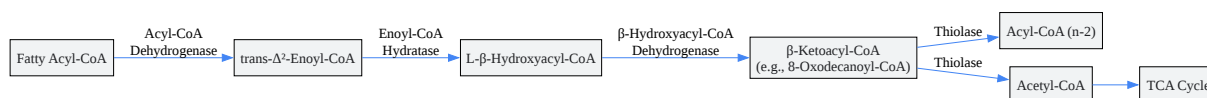
- Column: A C18 reversed-phase column is commonly used for acyl-CoA separation.[6]
- Mobile Phase: A gradient of ammonium acetate in water (Mobile Phase A) and acetonitrile (Mobile Phase B) is typically employed.[6]
- Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring the specific precursor-to-product ion transition for **8-Oxodecanoyl-CoA**.

Table 3: Example LC Gradient for Acyl-CoA Analysis

Time (min)	% Mobile Phase A	% Mobile Phase B
0	95	5
2	95	5
15	5	95
20	5	95
21	95	5
25	95	5

Signaling Pathways and Experimental Workflows

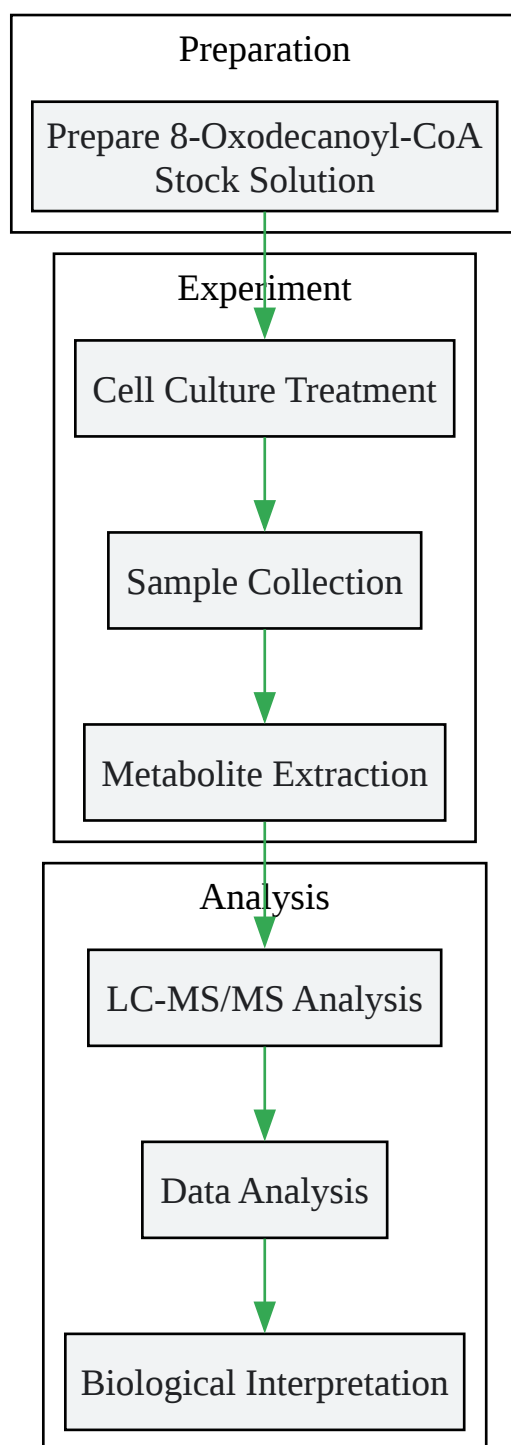
8-Oxodecanoyl-CoA is an intermediate in the mitochondrial fatty acid beta-oxidation pathway. This pathway is a major source of cellular energy.



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Caption: Mitochondrial Fatty Acid Beta-Oxidation Pathway.

The following workflow outlines the key steps for studying the effects of **8-Oxodecanoyl-CoA** on cellular processes.



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Caption: General Experimental Workflow for Cellular Studies.

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